

A Comprehensive Technical Guide to 4-Fluoro-3,5-dimethylaniline

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Compound of Interest

Compound Name: 4-Fluoro-3,5-dimethylaniline

Cat. No.: B133924

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the chemical properties, synthesis, applications, and safety protocols for **4-Fluoro-3,5-dimethylaniline** (CAS No. 1840-27-3). The information is compiled to serve as a critical resource for professionals engaged in chemical research and pharmaceutical development.

Core Chemical and Physical Properties

4-Fluoro-3,5-dimethylaniline, also known as 4-fluoro-3,5-xylydine, is an aromatic amine featuring a fluorine atom and two methyl groups on the benzene ring.^[1] Its unique structure makes it a valuable intermediate and building block in the synthesis of complex organic molecules, particularly fluoroaromatics.^{[2][3]} The compound's physical state may be a liquid or a solid, depending on the ambient temperature, as its melting point is close to room temperature.^{[3][4]}

Quantitative Data Summary

The key physical and chemical identifiers for **4-Fluoro-3,5-dimethylaniline** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	1840-27-3	[2] [3] [4] [5] [6]
Molecular Formula	C ₈ H ₁₀ FN	[3] [4] [5] [6]
Molecular Weight	139.173 g/mol	[3] [4]
IUPAC Name	4-fluoro-3,5-dimethylaniline	[3] [4]
Melting Point	30°C to 32°C	[3]
Solubility in Water	Sparingly soluble (0.71 g/L at 25°C)	[2] [3]
Appearance	Liquid or solid	[1] [4]
Purity	Typically ≥97%	[3] [6]
InChI Key	IGNFILTZSIUWBS-UHFFFAOYSA-N	[3] [4]

Synthesis and Reactivity

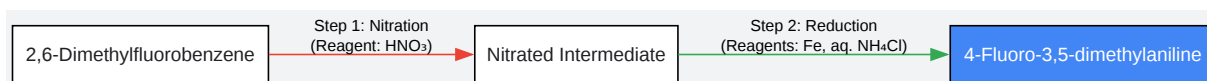
Synthetic Protocols

4-Fluoro-3,5-dimethylaniline can be synthesized through various routes. One documented method involves a multi-step reaction starting from 2,6-Dimethylfluorobenzene.[\[5\]](#)

Experimental Protocol: Two-Step Synthesis

- Nitration: The starting material, 2,6-Dimethylfluorobenzene, undergoes nitration using nitric acid (HNO₃).
- Reduction: The resulting nitro-intermediate is then reduced to the amine using iron (Fe) powder and aqueous ammonium chloride (NH₄Cl).[\[5\]](#)

This synthetic pathway provides a reliable method for producing **4-Fluoro-3,5-dimethylaniline** for laboratory and industrial use.



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A simplified workflow for the synthesis of **4-Fluoro-3,5-dimethylaniline**.

Chemical Reactivity and Applications

The primary application of **4-Fluoro-3,5-dimethylaniline** is as a specialized organic building block.^[6] It is particularly useful in the synthesis of novel fluoroaromatics, where the fluorine atom can significantly alter the biological and chemical properties of the target molecule.^{[2][3]} Its role as an intermediate is critical in developing new pharmaceutical compounds and other high-value specialty chemicals.

Spectral Data

Detailed spectral analyses are crucial for structure confirmation and purity assessment. For **4-Fluoro-3,5-dimethylaniline**, various spectral data sets are available through chemical suppliers and databases.

- ¹H NMR: Proton Nuclear Magnetic Resonance spectra are available for structural elucidation.^[7]
- ¹³C NMR: Carbon-13 NMR data provides further structural detail.^[7]
- IR Spectroscopy: Infrared spectra help identify characteristic functional groups.^[7]
- Mass Spectrometry (MS): Mass spectra are used to confirm the molecular weight and fragmentation pattern.^[7]

Researchers can typically access these spectra from the supplier from which the chemical was purchased or through comprehensive databases like ChemicalBook.^[7]

Safety and Handling

Proper handling of **4-Fluoro-3,5-dimethylaniline** is essential to ensure laboratory safety. The compound is classified with the GHS07 pictogram, indicating that it is harmful and an irritant.^[4]

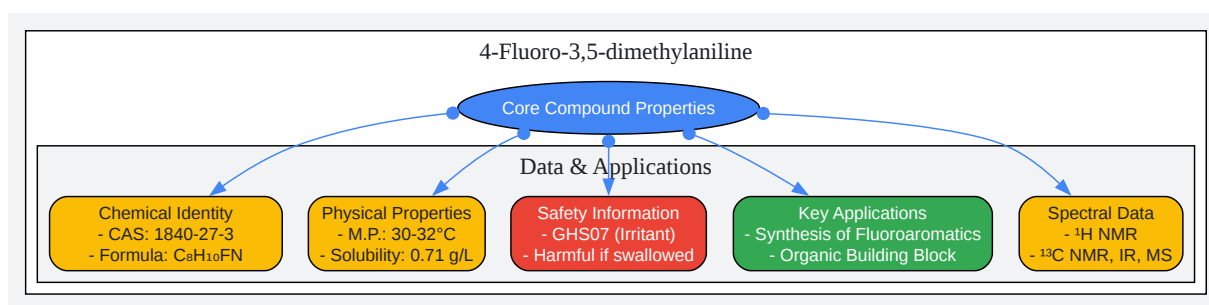
Hazard Statements:

- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H335: May cause respiratory irritation.[4]

Precautionary Measures:

- Personal Protective Equipment (PPE): Always wear protective gloves, clothing, and eye/face protection.[4]
- Handling: Use only in a well-ventilated area. Wash hands thoroughly after handling. Avoid eating, drinking, or smoking when using this product.[4]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container. Keep away from oxidizing agents.[3]

In case of exposure, follow standard first-aid procedures and seek medical advice if necessary.
[4]



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Logical relationships of **4-Fluoro-3,5-dimethylaniline**'s core properties.

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